

preventing caking and degradation of research-grade calcium ammonium nitrate in storage

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Compound of Interest

Compound Name: Nitric acid, ammonium calcium salt

Cat. No.: B097632

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Technical Support Center: Research-Grade Calcium Ammonium Nitrate

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on preventing the caking and degradation of research-grade calcium ammonium nitrate (CAN) during storage.

Frequently Asked Questions (FAQs)

Q1: What is calcium ammonium nitrate and why is it used in research?

Calcium ammonium nitrate (CAN) is a double salt of calcium carbonate and ammonium nitrate. In research, it serves as a precise source of calcium and nitrogen. Its granular form and high solubility in water make it suitable for various experimental applications, including as a component in cell culture media and in the development of controlled-release formulations.^[1]^[2]

Q2: What causes research-grade calcium ammonium nitrate to cake?

Caking in calcium ammonium nitrate is primarily caused by moisture absorption from the atmosphere.^[1]^[3] CAN is hygroscopic, meaning it readily attracts and absorbs water.^[1] When the ambient relative humidity exceeds its Critical Relative Humidity (CRH), the granules begin

to dissolve, forming a saturated solution on their surface. If the humidity then decreases, this solution recrystallizes, forming solid bridges between granules, which results in caking.[3][4]

Q3: What is Critical Relative Humidity (CRH) and why is it important for storing CAN?

Critical Relative Humidity (CRH) is the specific relative humidity at which a salt will start to absorb moisture from the air. For calcium ammonium nitrate, the CRH is approximately 55% at 30°C.[4] Storing CAN in an environment with a relative humidity above its CRH will lead to significant moisture absorption and subsequent caking.[4][5] Therefore, maintaining a storage environment with a relative humidity below this value is crucial.

Q4: How does temperature affect the stability of calcium ammonium nitrate?

Temperature fluctuations can contribute to the caking of calcium ammonium nitrate. Changes in temperature can alter the Critical Relative Humidity and lead to moisture migration within the stored product. High temperatures can also increase the risk of thermal decomposition, especially in the presence of contaminants.[6][7] It is recommended to store CAN in a cool, stable temperature environment.

Q5: Are there any chemical incompatibilities I should be aware of when storing CAN?

Yes, calcium ammonium nitrate is an oxidizing agent and should be stored away from combustible materials, organic materials, reducing agents, acids, and alkalis.[6][8] Contact with these substances can create a fire or explosion hazard.[8]

Troubleshooting Guides

Problem: The calcium ammonium nitrate has formed hard clumps (caking).

- Immediate Cause: The product has absorbed excessive moisture from the atmosphere. This indicates that the storage container was not airtight or the storage environment has a relative humidity above the Critical Relative Humidity of CAN.
- Solution:
 - Carefully break up the clumps using a non-reactive tool. Be mindful of generating dust; handle in a well-ventilated area or fume hood.[9]

- If the caking is severe, the product may be unusable for quantitative experiments due to potential changes in composition.
- Transfer the remaining usable product to a new, dry, airtight container. Consider adding a desiccant to the secondary containment.
- Review your storage protocol. Ensure the relative humidity of the storage area is maintained below 50%.[\[10\]](#)

Problem: The calcium ammonium nitrate appears wet or has turned into a slurry.

- Immediate Cause: Severe moisture absorption due to prolonged exposure to high humidity. [\[7\]](#) This suggests a significant breach in the packaging or a highly unsuitable storage environment.
- Solution:
 - The product in this state is likely compromised and should be disposed of according to your institution's hazardous waste guidelines.
 - Thoroughly inspect your storage area for sources of moisture.
 - Implement stringent environmental controls, including dehumidifiers, to maintain a low-humidity environment.

Problem: I have observed discoloration of the calcium ammonium nitrate.

- Immediate Cause: Discoloration can indicate contamination. Potential contaminants include organic materials, dust, or metals, which can reduce the stability of the product.[\[6\]](#)
- Solution:
 - Do not use the discolored product in your experiments.
 - Dispose of the contaminated material safely.
 - Review your handling procedures to prevent cross-contamination. Ensure all tools and containers are clean and dry before use.

Quantitative Data Summary

Parameter	Recommended Value/Range	Notes
Storage Temperature	15-25°C	Avoidance of rapid temperature fluctuations is critical to prevent moisture migration and thermal cycling. [10] [11]
Relative Humidity	< 50%	The Critical Relative Humidity for CAN is ~55% at 30°C. [4] Storing below this threshold is essential to prevent moisture absorption. [10]
Stacking Height	Max. 8 layers (~2m)	For larger quantities, this minimizes pressure on the bottom layers, which can exacerbate caking. [10]
Distance from Walls	> 30 cm	Ensures adequate air circulation around the stored material. [10]
Elevation from Floor	> 15 cm	Use of pallets prevents moisture absorption from the floor. [10]

Experimental Protocols

Protocol 1: Determination of Critical Relative Humidity (CRH)

This protocol outlines a method to determine the CRH of a calcium ammonium nitrate sample using saturated salt solutions to create controlled humidity environments.

- Materials:
 - Research-grade calcium ammonium nitrate

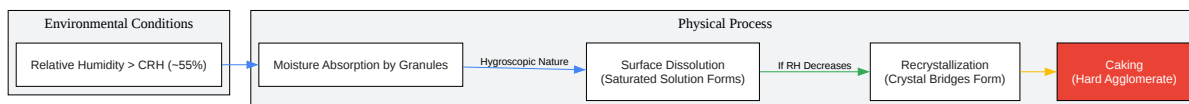
- A series of sealable glass desiccators or environmental chambers
- Saturated salt solutions (e.g., potassium carbonate, magnesium nitrate, sodium chloride) to create known relative humidities
- Shallow weighing dishes
- Analytical balance (readable to 0.0001 g)
- Hygrometer for verification
- Methodology:
 - Prepare saturated solutions of different salts in the bottom of each desiccator to establish a range of fixed relative humidities. Allow the environments to equilibrate for 24 hours.
 - Place approximately 2-3 grams of finely ground calcium ammonium nitrate into a pre-weighed weighing dish.
 - Record the initial weight of the sample and dish.
 - Place one sample dish in each desiccator.
 - Seal the desiccators and store them at a constant temperature.
 - After 24 hours, remove each dish and quickly weigh it, recording the final weight.
 - Calculate the percentage change in mass for each sample.
 - Plot the percentage change in mass against the relative humidity of each desiccator.
 - The CRH is the point at which the mass of the sample begins to significantly increase, indicating moisture absorption.

Protocol 2: Evaluation of Caking Tendency

This protocol provides a method to assess the caking tendency of calcium ammonium nitrate under controlled conditions of pressure and humidity.

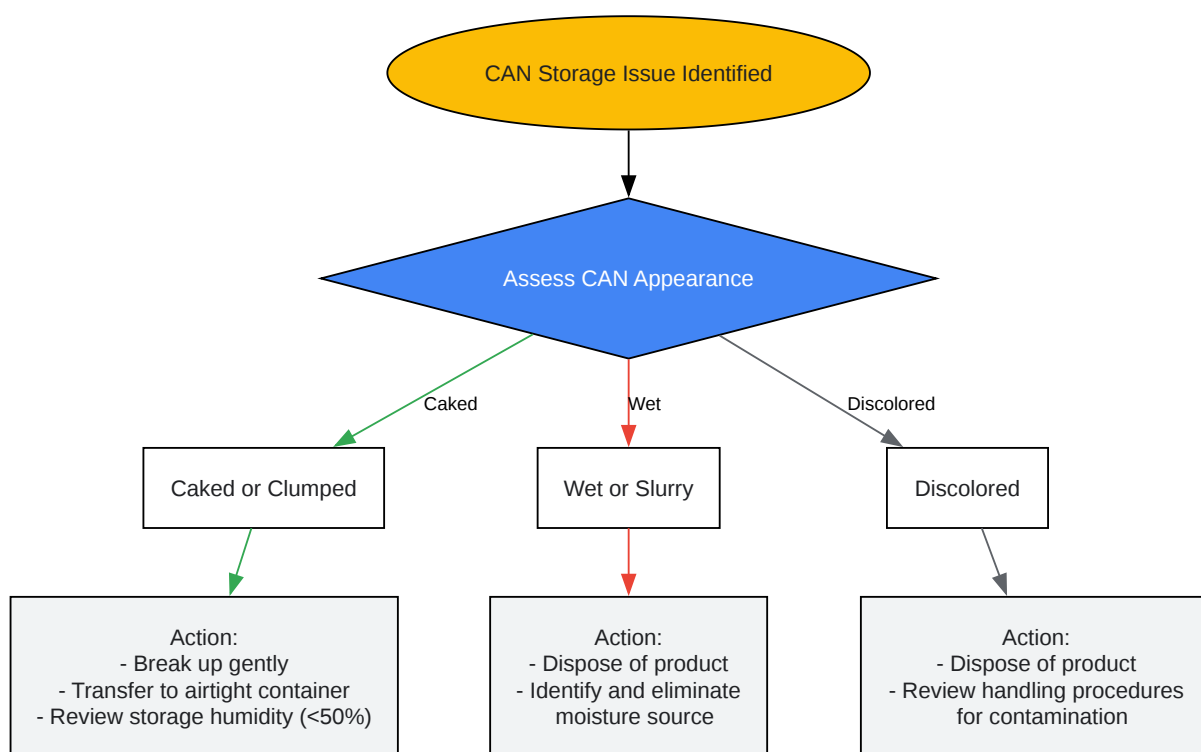
- Materials:
 - Research-grade calcium ammonium nitrate
 - Cylindrical mold with a piston
 - Controlled environment chamber (temperature and humidity)
 - Weights to apply pressure
 - A texture analyzer or a similar compression testing device
- Methodology:
 - Place a known quantity (e.g., 50 grams) of calcium ammonium nitrate into the cylindrical mold.
 - Place the piston on top of the sample.
 - Apply a specific pressure using weights (e.g., to simulate storage conditions).
 - Place the entire apparatus into a controlled environment chamber set to a specific temperature and relative humidity (e.g., 25°C and 50% RH).
 - After a set period (e.g., 7 days), remove the apparatus from the chamber and carefully remove the weights and the cylindrical mold.
 - The resulting "cake" of material is then placed on the platform of the texture analyzer.
 - Measure the force required to crush the cake. This force is an indicator of the caking tendency. Higher force corresponds to a greater degree of caking.

Visualizations



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Caption: Mechanism of caking in calcium ammonium nitrate due to high relative humidity.



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Caption: Troubleshooting workflow for common calcium ammonium nitrate storage issues.

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